

Therapeutic potential of hydroxymethyl-oxazepane scaffolds

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Compound of Interest

Compound Name: 6-(Hydroxymethyl)-1,4-oxazepan-6-olhydrochloride

CAS No.: 2825005-21-6

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Title: Hydroxymethyl-Oxazepane Scaffolds: Structural Versatility in Glycomimetics and Kinase Inhibition

Executive Summary The hydroxymethyl-oxazepane scaffold represents a privileged class of seven-membered heterocycles that bridge the gap between rigid pyranose rings and flexible acyclic chains. Distinguished by a 1,4-relationship between oxygen and nitrogen heteroatoms and a critical hydroxymethyl (-CH₂OH) handle, these scaffolds function as potent glycomimetics, kinase inhibitors, and peptidomimetic turn inducers.^[1] This technical guide analyzes their therapeutic utility, focusing on their role as pharmacological chaperones in lysosomal storage disorders and selective inhibitors in oncology (TNIK/RIPK1), supported by robust synthetic protocols and mechanistic insights.^[1]

Structural & Stereochemical Rationale

The 1,4-oxazepane ring exists predominantly in a twist-chair conformation, offering a unique spatial vector for substituent display that differs significantly from the chair conformation of six-membered piperidines or pyranoses.

- **Conformational Flexibility vs. Constraint:** Unlike rigid glucose analogs, the oxazepane ring possesses a defined "pucker" that allows it to mimic the transition state of glycosyl cations during hydrolysis. This makes them exceptional transition-state analogs (TSA) for glycosidases.
- **The Hydroxymethyl "Anchor":** The hydroxymethyl group at the C6 or C2 position (depending on numbering convention) is not merely a solubility enhancer; it mimics the primary alcohol (C6-OH) of hexoses (glucose, galactose), which is often a critical hydrogen-bonding determinant in enzyme active sites.
- **Peptidomimetic Potential:** In peptide backbones, the oxazepane core acts as a β -turn inducer (specifically Type II' turns), constraining the peptide into bioactive conformations that stabilize protein-protein interactions (PPIs).^[1]

Synthetic Methodologies

High-value hydroxymethyl-oxazepanes are synthesized via two primary strategies: Chiral Pool Elaboration (from sugars/amino acids) and Catalytic Ring Expansion (from oxetanes).

A. Chiral Pool Strategy (From Carbohydrates)

- **Starting Material:** D-Glucose or D-Mannose.
- **Mechanism:** Oxidative cleavage of the sugar ring followed by reductive amination (double reductive amination) to close the 7-membered ring.
- **Advantage:** Retains absolute stereochemistry of hydroxyl groups, essential for glycomimetic activity.^[1]

B. Catalytic Ring Expansion (The Oxetane Route)

A more modern, atom-economical approach involves the expansion of 3-substituted oxetanes.

- **Protocol:** Chiral Brønsted acid-catalyzed desymmetrization.
- **Mechanism:** An intramolecular attack of a tethered nucleophile (e.g., aniline nitrogen) onto the oxetane ring, activated by a chiral phosphoric acid.^[1]

- Outcome: Delivers enantioenriched 1,4-benzoxazepines with a defined hydroxymethyl handle.[1]

Therapeutic Frontiers

Domain A: Glycosidase Inhibition & Lysosomal Chaperones

Polyhydroxylated oxazepanes function as competitive inhibitors of glycosidases. In Lysosomal Storage Disorders (LSDs) like GM1 Gangliosidosis, mutant enzymes (e.g.,

-galactosidase) misfold and degrade in the ER.[1]

- Mechanism: At sub-inhibitory concentrations, the oxazepane binds to the mutant enzyme in the ER, stabilizing its folded state (Pharmacological Chaperone).[1] This allows the enzyme to traffic to the lysosome, where the acidic pH dissociates the inhibitor, restoring hydrolytic function.

- Key Target:

-Galactosidase (human).

- Potency:

values in the low micromolar to nanomolar range.

Domain B: Kinase Inhibition (Oncology)

Recent SAR studies identify 1,4-oxazepane-5-ones as selective inhibitors of TNIK (Traf2- and Nck-interacting protein kinase), a driver in colorectal cancer Wnt signaling.[2]

- Binding Mode: The oxazepane lactam mimics the hinge-binding motif of ATP.
- Selectivity: High selectivity against broad kinome panels due to the specific shape of the 7-membered ring fitting the TNIK ATP-binding pocket.

Table 1: Comparative Therapeutic Profile of Oxazepane Derivatives

Derivative Class	Primary Target	Mechanism of Action	Therapeutic Indication	Key Substituent (R)
Polyhydroxy-oxazepane	-Galactosidase	Pharmacological Chaperone (Active Site Stabilizer)	GM1 Gangliosidosis	-OH, -CH ₂ OH (Sugar mimicry)
Benzo[f][1,4]oxazepin-5-one	TNIK Kinase	ATP Competitive Inhibition	Colorectal Cancer	Aryl/Heteroaryl (Hinge binder)
Amino-oxazepane	RIPK1	Allosteric Modulation	Inflammatory Diseases	Hydrophobic benzyl groups
Oxazepane-Amino Acid	Peptide Backbone	-Turn Induction	PPI Inhibition	-COOH, -NH ₂ (Peptide linkers)

Experimental Protocol: Synthesis of (2R,3R,4R)-2-(Hydroxymethyl)-1,4-oxazepane-3,4-diol[1]

Objective: Synthesis of a core glycomimetic scaffold via a "Chiral Pool" approach from D-Mannose.

Reagents:

- D-Mannose
 - Sodium Periodate (NaIO₄)
 - Benzylamine (BnNH₂)
 - Sodium Cyanoborohydride (NaBH₃CN)
 - Methanol (MeOH), Acetic Acid (AcOH)[1]
 - Palladium on Carbon (Pd/C), Hydrogen gas (
-)[1]

Step-by-Step Methodology:

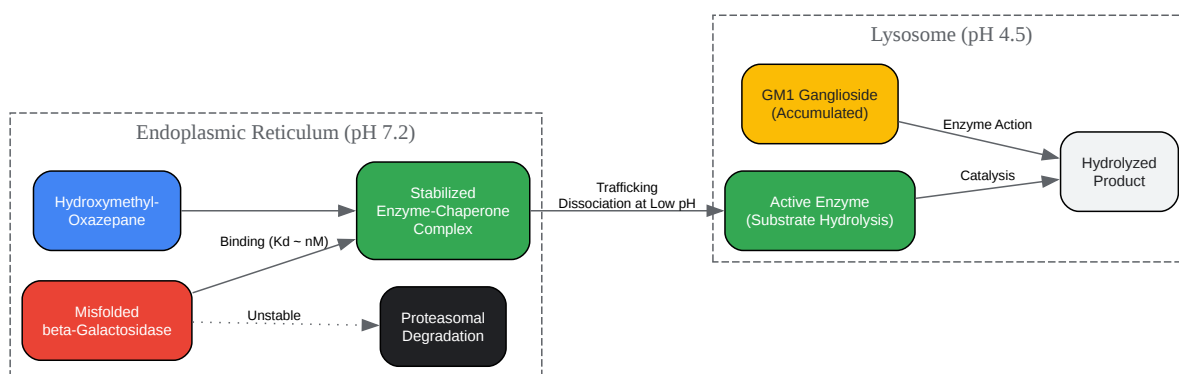
- Oxidative Cleavage:
 - Dissolve D-Mannose (10 mmol) in (50 mL).
 - Add NaIO_4 (2.2 equiv) portion-wise at 0°C . Stir for 2h.
 - Rationale: Cleaves the vicinal diols to generate a dialdehyde intermediate while preserving the C5 stereocenter.
- Double Reductive Amination (Ring Closure):
 - To the dialdehyde solution, add Benzylamine (1.0 equiv) in MeOH (50 mL).
 - Adjust pH to ~ 5.0 using AcOH.
 - Add NaBH_3CN (2.5 equiv) and stir at room temperature for 12h.
 - Validation: Monitor by TLC (formation of a less polar amine spot). The 7-membered ring forms as the amine condenses with both aldehyde groups sequentially.
- Deprotection:
 - Dissolve the N-benzyl oxazepane in MeOH.
 - Add 10% Pd/C (10 wt%) and stir under atmosphere (1 atm) for 6h.
 - Filter through Celite and concentrate.
- Purification:
 - Purify via ion-exchange chromatography (Dowex 50W-X8). Elute with 1M

- Yield: Expect 40-50% overall yield of the hydroxymethyl-oxazepane triol.

Visualization of Mechanisms

Diagram 1: Pharmacological Chaperone Mechanism (LSD Therapy)

This diagram illustrates how the hydroxymethyl-oxazepane scaffold rescues misfolded lysosomal enzymes.

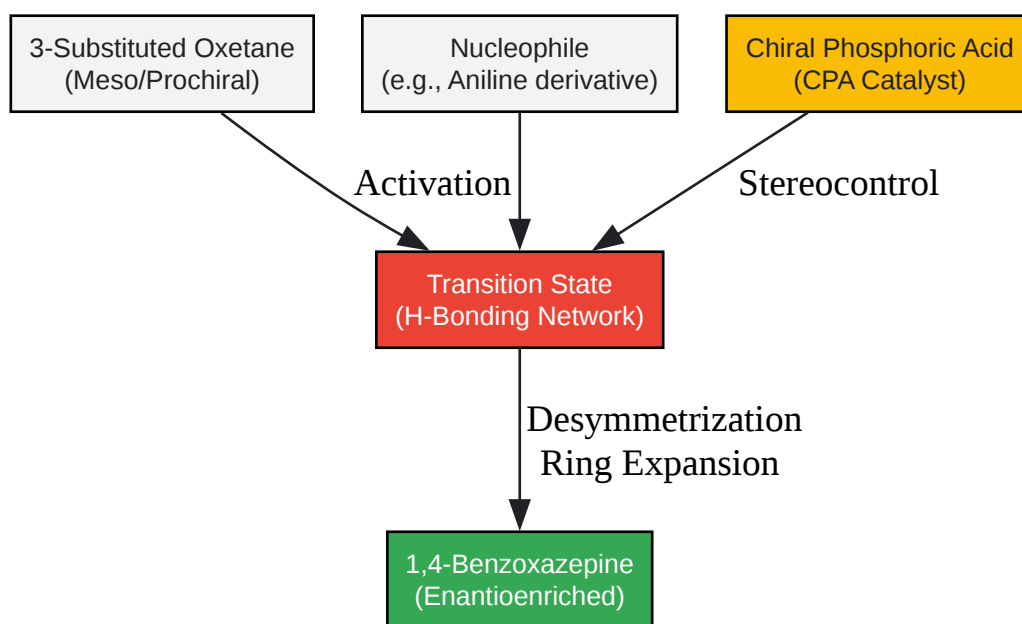


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Caption: Mechanism of Pharmacological Chaperoning. The oxazepane scaffold binds and stabilizes the misfolded enzyme in the ER, enabling trafficking to the lysosome where acidic pH triggers release and restores catalytic function.

Diagram 2: Synthetic Workflow (Oxetane Ring Expansion)

A visualization of the high-tech synthesis route for benzoxazepines.



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Caption: Stereoselective synthesis of 1,4-benzoxazepines via chiral Brønsted acid-catalyzed desymmetrization of oxetanes.

References

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